

Synthesis of 11,16-Dithiahexacosane: A Technical Guide

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Compound of Interest

Compound Name: 11,16-Dithiahexacosane

Cat. No.: B15447920

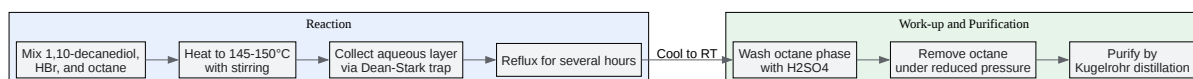
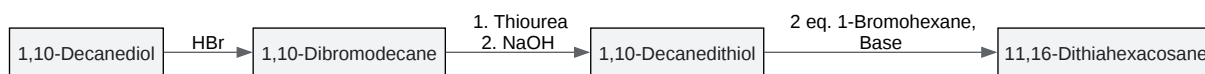
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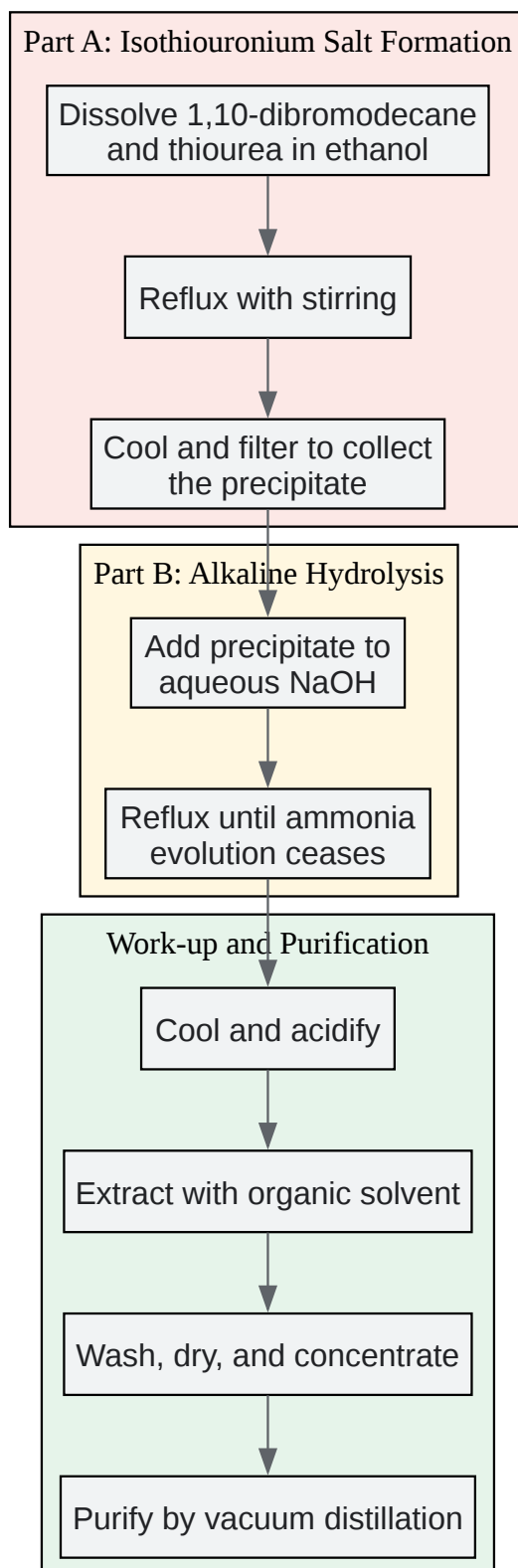
For Researchers, Scientists, and Drug Development Professionals

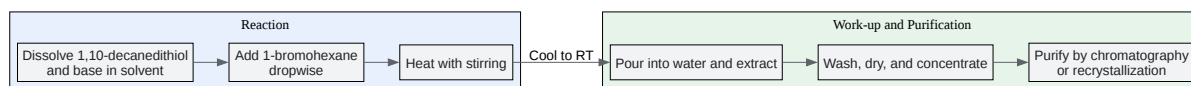
This in-depth technical guide details the synthesis pathways for **11,16-Dithiahexacosane**, a long-chain dithiaalkane. The document provides a comprehensive overview of the synthetic route, including detailed experimental protocols, quantitative data, and visual representations of the chemical transformations. This guide is intended to serve as a valuable resource for researchers and professionals involved in organic synthesis and drug development.

Overview of the Synthetic Pathway

The synthesis of **11,16-Dithiahexacosane** is accomplished through a three-step process commencing with the commercially available precursor, 1,10-decanediol. The overall synthetic scheme involves the conversion of the diol to a dibromide, followed by the formation of a dithiol, and culminating in the S-alkylation to yield the target molecule.







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